

"physical and chemical characteristics of Methyl 2-(3-bromopyridin-4-yl)acetate"

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Compound of Interest

Compound Name: Methyl 2-(3-bromopyridin-4-yl)acetate

Cat. No.: B168981

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An In-Depth Technical Guide to Methyl 2-(3-bromopyridin-4-yl)acetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-(3-bromopyridin-4-yl)acetate is a halogenated pyridine derivative that serves as a versatile building block in organic synthesis. Its unique structural features, including a reactive bromine atom and an ester functional group, make it a valuable intermediate in the development of novel pharmaceutical compounds and other bioactive molecules. This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Methyl 2-(3-bromopyridin-4-yl)acetate**, including its synthesis, reactivity, and analytical characterization.

Chemical and Physical Characteristics

A summary of the key physical and chemical properties of **Methyl 2-(3-bromopyridin-4-yl)acetate** is presented below. While experimentally determined data for some properties of this specific isomer are limited in publicly available literature, data for related isomers and general chemical principles provide valuable insights.

Property	Value	Source/Comment
Molecular Formula	C ₈ H ₈ BrNO ₂	[1]
Molecular Weight	230.06 g/mol	[1]
CAS Number	162615-12-5	[1]
Appearance	Likely a solid or liquid	Inferred from related compounds
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Expected to have limited solubility in water and better solubility in organic solvents like DMSO and DMF.	Based on the properties of the related isomer, Methyl 2-(3-bromopyridin-2-yl)acetate, which is practically insoluble in water (<0.1 mg/mL at 25°C) and freely soluble in DMSO (>200 mg/mL).[2]
SMILES	<chem>COC(=O)CC1=C(C=NC=C1)Br</chem>	[1]
InChI	InChI=1S/C8H8BrNO2/c1-12-8(11)4-6-2-3-10-5-7(6)9/h2-3,5H,4H2,1H3	[1]
InChIKey	AMMJWCPUBIBZEG-UHFFFAOYSA-N	[1]

Synthesis and Reactivity

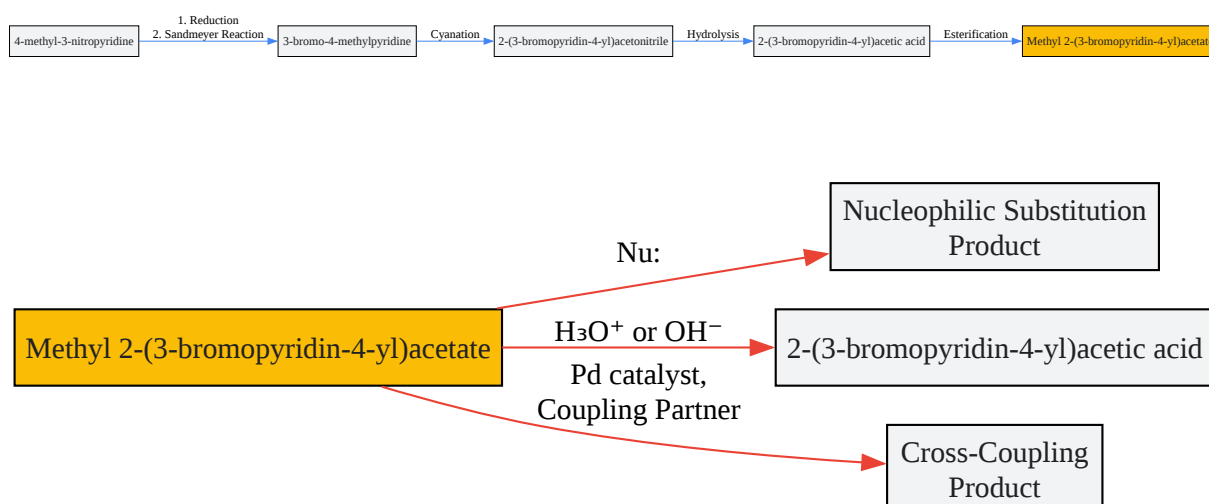
Synthesis

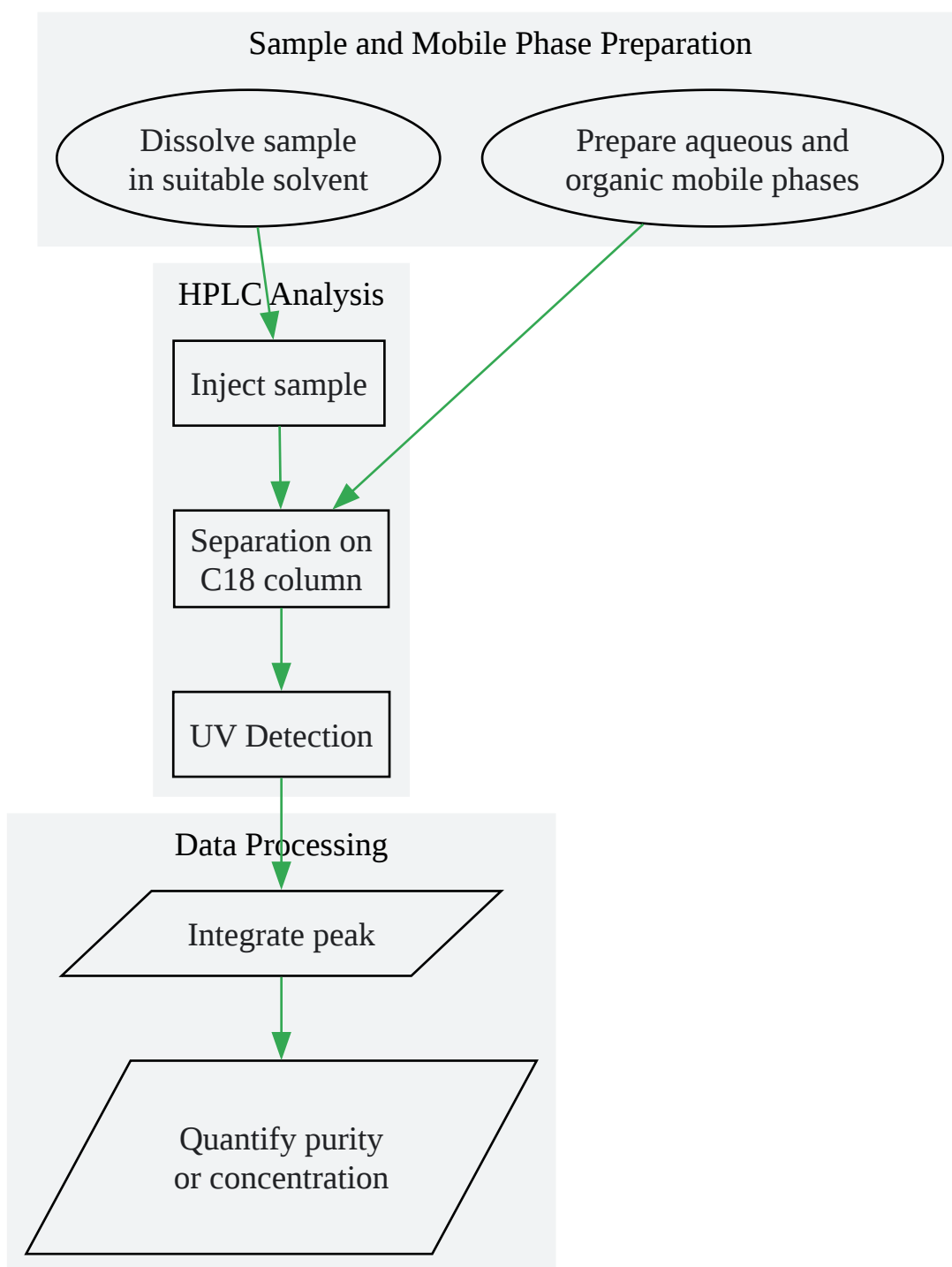
Several synthetic routes to **Methyl 2-(3-bromopyridin-4-yl)acetate** have been described, generally involving the introduction of the bromo and acetate functionalities onto the pyridine ring.[1]

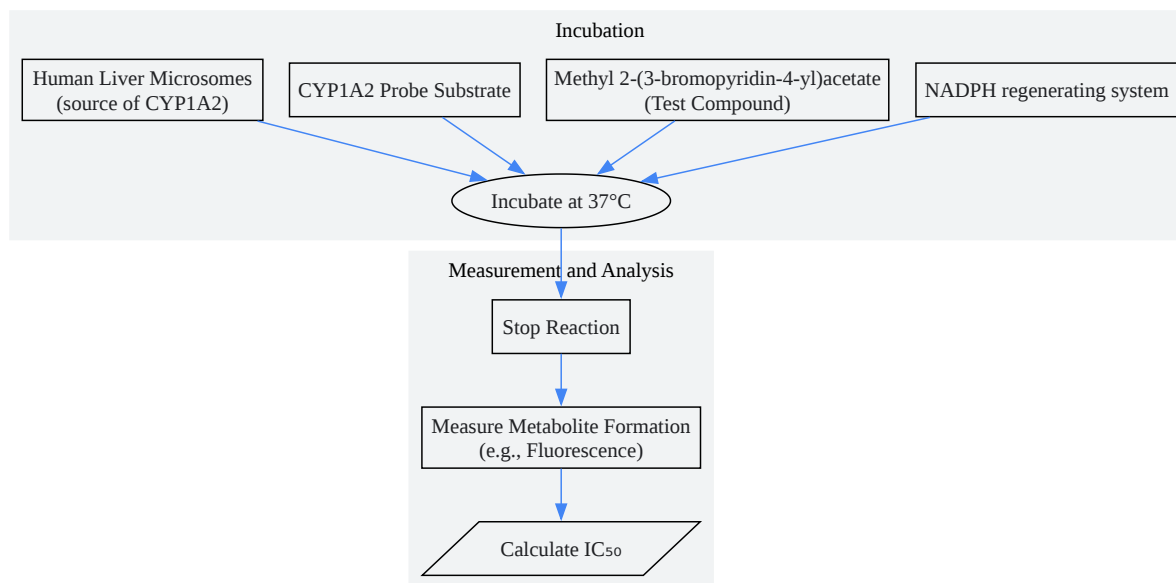
General Synthetic Strategies:

- Esterification of 2-(3-bromopyridin-4-yl)acetic acid: The corresponding carboxylic acid can be esterified using methanol in the presence of an acid catalyst.
- Bromination of a Pyridine Precursor: A suitable pyridine-4-acetate derivative can be brominated at the 3-position using a brominating agent like N-bromosuccinimide (NBS) or bromine.[1]
- Cross-coupling Reactions: Palladium-catalyzed cross-coupling reactions can be employed to introduce the acetate moiety onto a pre-brominated pyridine ring.

A potential synthetic workflow is outlined below:







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References

- 1. Buy Methyl 2-(3-bromopyridin-4-yl)acetate | 162615-12-5 [smolecule.com]
- 2. Buy Methyl 2-(3-bromopyridin-2-yl)acetate | 192642-95-8 [smolecule.com]

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Phone: (601) 213-4426
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